

Technical Support Center: Gantacurium Chloride and Histamine Release

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Compound of Interest

Compound Name: *Gantacurium chloride*

Cat. No.: *B1674625*

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for experiments involving **gantacurium chloride**, focusing on its potential to induce histamine release at high doses.

Frequently Asked Questions (FAQs)

Q1: Does **gantacurium chloride** cause histamine release?

A: Yes, **gantacurium chloride** can cause histamine release, particularly at higher doses. This is a dose-dependent phenomenon.^{[1][2]} In human volunteers, significant histamine release has been observed at doses of 3 to 4 times the ED95.^[3]

Q2: At what dose does **gantacurium chloride** start to induce significant histamine release in humans?

A: Clinical studies in human volunteers have shown that **gantacurium chloride** is not associated with histamine release at doses up to 2.5 times the ED95 (0.45 mg/kg).^{[1][3]} However, at doses of approximately 3 times the ED95 (0.54 mg/kg) and higher, evidence of histamine release, such as hypotension and cutaneous flushing, becomes apparent.

Q3: What is the ED95 of **gantacurium chloride** in humans?

A: The ED95 (the dose required to produce 95% suppression of the first twitch of the train-of-four) of **gantacurium chloride** in human volunteers is 0.19 mg/kg.

Q4: What are the clinical signs of histamine release observed with high doses of **gantacurium chloride**?

A: The clinical signs associated with histamine release from high doses of **gantacurium chloride** include cutaneous flushing (reddening of the skin, particularly on the face and arms), a decrease in blood pressure (hypotension), and a compensatory increase in heart rate (reflex tachycardia). These effects are typically transient.

Quantitative Data on Histamine Release

The following tables summarize the dose-dependent effects of **gantacurium chloride** on histamine release and associated hemodynamic changes observed in human and preclinical studies.

Table 1: **Gantacurium Chloride** Administration in Humans and Observed Histamine Release

Dose (multiple of ED95)	Dose (mg/kg)	Histamine Release Observed	Associated Clinical Signs
≤ 2.5x	≤ 0.45	No significant release	None reported
~3x	0.54	Observed in 1 of 4 volunteers	30% maximum decrease in blood pressure, 13% maximum increase in heart rate, no cutaneous flushing
4x	0.72	Observed in 3 of 4 volunteers	17% to 34% maximum decrease in blood pressure, 16% to 25% increase in heart rate, cutaneous flushing

Table 2: Preclinical Observations of **Gantacurium Chloride** and Histaminoid Responses

Animal Model	Dose (multiple of ED95)	Observed Effects
Dogs	Up to 50x	No evidence of bronchoconstriction despite increased plasma histamine
Beagles	25-50x	10-25% decrease in arterial pressure, minimal histamine release
Rhesus Monkeys	12.5-25x	Histaminoid responses observed

Experimental Protocols

Measurement of Plasma Histamine using Enzyme-Linked Immunosorbent Assay (ELISA)

This protocol outlines a general procedure for the quantitative determination of histamine in plasma samples. Commercial ELISA kits are widely available and their specific instructions should be followed.

1. Principle:

This is a competitive immunoassay. Histamine in the sample competes with a fixed amount of enzyme-labeled histamine for binding sites on a microplate coated with anti-histamine antibodies. The amount of bound enzyme is inversely proportional to the concentration of histamine in the sample.

2. Materials:

- Histamine ELISA Kit (containing microplate, standards, enzyme conjugate, wash buffer, substrate, and stop solution)
- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips

- Distilled or deionized water

- Vortex mixer

- Absorbent paper

3. Sample Collection and Preparation:

- Collect whole blood into tubes containing an anticoagulant (e.g., EDTA).
- Centrifuge the blood sample to separate the plasma.
- Carefully collect the plasma supernatant without disturbing the buffy coat, as contamination with platelets or white blood cells can lead to falsely elevated histamine levels.
- Store plasma samples at -20°C or below if not analyzed immediately. Avoid repeated freeze-thaw cycles.
- Before the assay, allow samples to thaw completely and mix gently.

4. Assay Procedure:

- Bring all reagents and samples to room temperature before use.
- Prepare the required number of microplate wells for standards, controls, and samples.
- Add a specific volume (as per kit instructions, typically 50 µL) of each standard, control, and plasma sample to the appropriate wells.
- Add the enzyme-histamine conjugate to each well.
- Incubate the plate for the time and temperature specified in the kit manual (e.g., 45 minutes at room temperature), allowing for the competitive binding reaction.
- Wash the wells multiple times with the provided wash buffer to remove unbound reagents.
- Add the substrate solution to each well, which will react with the bound enzyme to produce a color change.

- Incubate for a specified period to allow for color development.
- Add the stop solution to each well to terminate the reaction.
- Read the absorbance of each well at 450 nm using a microplate reader.

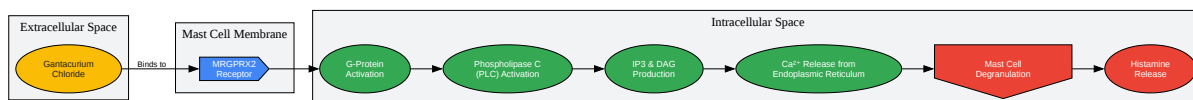
5. Data Analysis:

- Generate a standard curve by plotting the absorbance values of the standards against their known concentrations.
- Determine the histamine concentration in the samples by interpolating their absorbance values on the standard curve.
- Multiply the result by the dilution factor if the samples were diluted.

Signaling Pathways and Experimental Workflows

Signaling Pathway for Non-IgE-Mediated Histamine Release

Gantacurium chloride, as a neuromuscular blocking agent, is thought to induce histamine release through a non-IgE-mediated pathway involving the Mas-related G-protein coupled receptor X2 (MRGPRX2) on mast cells.

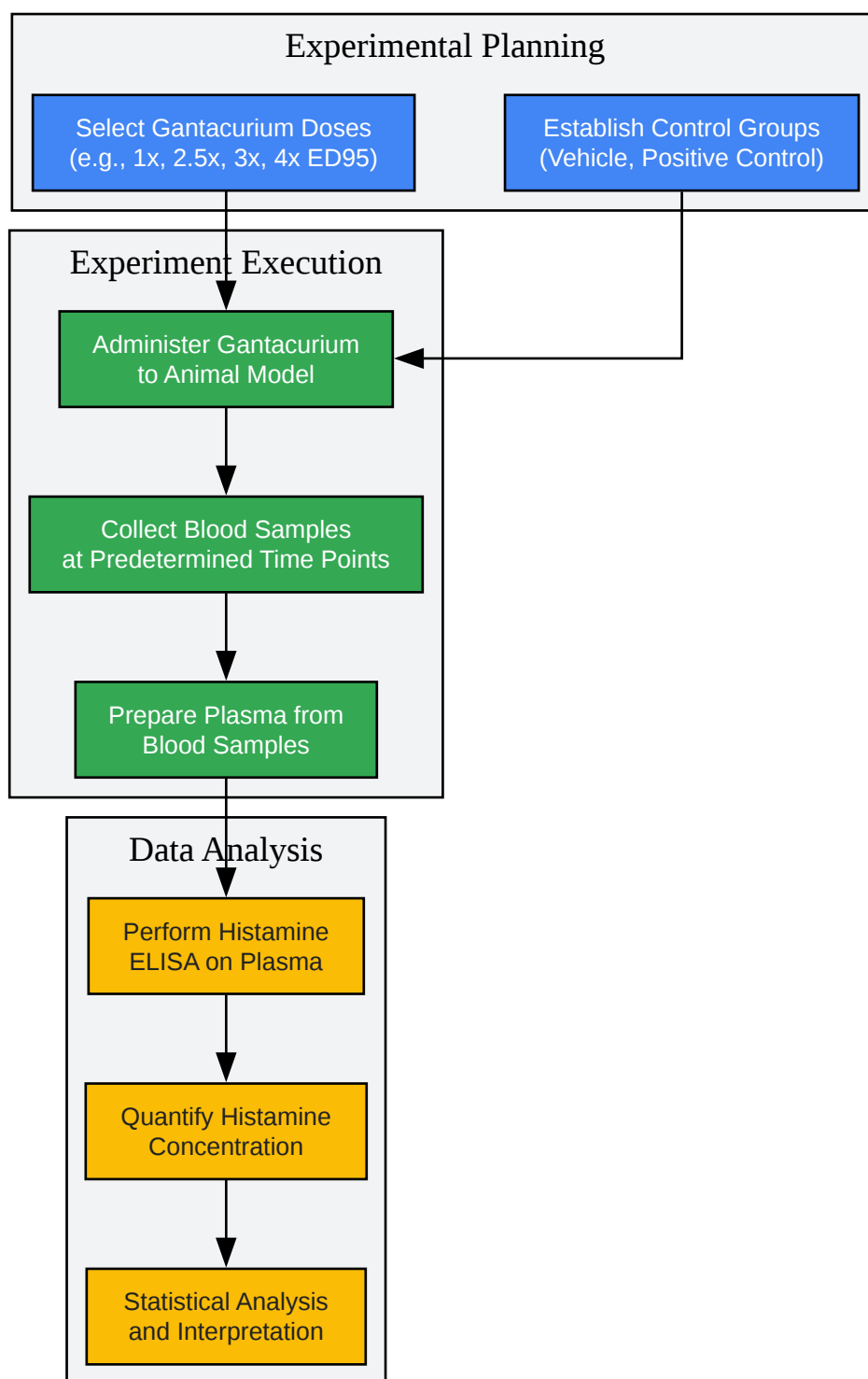


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Caption: Non-IgE-mediated mast cell activation by **gantacurium chloride** via the MRGPRX2 receptor.

Experimental Workflow for Assessing Histamine Release

The following diagram illustrates a typical workflow for investigating gantacurium-induced histamine release in a research setting.



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